

Introduction: The Strategic Value of a Versatile Scaffold

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Compound of Interest

Compound Name: 1-(3-Bromobenzyl)piperazine

CAS No.: 423154-81-8

Cat. No.: B1270614

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In the landscape of medicinal chemistry and drug discovery, the piperazine ring is a privileged scaffold, a core structural motif found in a multitude of clinically successful drugs.^{[1][2]} Its prevalence stems from its ability to confer favorable pharmacokinetic properties, including improved aqueous solubility and oral bioavailability, and its capacity to engage with a wide range of biological targets through its two nitrogen atoms.^[2] **1-(3-Bromobenzyl)piperazine** emerges as a particularly strategic research chemical by combining this valuable piperazine core with a synthetically versatile bromobenzyl group. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive technical overview of its properties, synthesis, reactivity, and application as a foundational building block for novel chemical entities. The presence of the bromine atom on the phenyl ring serves as a crucial synthetic handle for late-stage functionalization via cross-coupling reactions, while the secondary amine of the piperazine ring allows for extensive derivatization, making this compound an ideal starting point for library synthesis and structure-activity relationship (SAR) studies.^[3]

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in research. The key characteristics of **1-(3-Bromobenzyl)piperazine** are summarized below.

Property	Value	Source(s)
CAS Number	423154-81-8	[4] [5] [6] [7]
Molecular Formula	C ₁₁ H ₁₅ BrN ₂	[4] [5] [8] [9]
Molecular Weight	255.16 g/mol	[4] [8]
IUPAC Name	1-[(3-bromophenyl)methyl]piperazine	[10] [9]
Appearance	Yellow liquid	[4]
Boiling Point	329.4 ± 27.0 °C (Predicted)	[4] [5]
Density	1.356 ± 0.06 g/cm ³ (Predicted)	[4] [5]
pKa	9.13 ± 0.10 (Predicted)	[5]
XLogP3	1.8	[4]
Monoisotopic Mass	254.04186 Da	[4] [9]

Synthesis and Purification: A Practical Workflow

The most direct and common method for synthesizing **1-(3-Bromobenzyl)piperazine** is through the nucleophilic substitution of a 3-bromobenzyl halide with piperazine. This N-alkylation reaction is a robust and widely used method for preparing N-alkyl piperazine derivatives.[\[11\]](#)

Rationale of Experimental Design

The choice of an excess of piperazine serves a dual purpose: it acts as both the nucleophile and the base to neutralize the hydrobromic acid byproduct formed during the reaction, driving the equilibrium towards the desired monosubstituted product. Using a large excess minimizes the formation of the disubstituted byproduct, 1,4-bis(3-bromobenzyl)piperazine. The solvent,

such as ethanol or acetonitrile, is chosen for its ability to dissolve the reactants and for its appropriate boiling point to facilitate the reaction at a reasonable rate without promoting side reactions. Purification via column chromatography is standard for separating the desired product from unreacted piperazine and any disubstituted byproduct.

Diagram: Synthetic Workflow`dot

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Caption: Potential reaction pathways for the derivatization of **1-(3-Bromobenzyl)piperazine**.

Applications in Neuroscience and Drug Discovery

The benzylpiperazine (BZP) core structure is known to interact with the central nervous system (CNS), primarily as a stimulant that affects dopaminergic and serotonergic neurotransmission. B[12][13]ZP itself acts as a releasing agent and reuptake inhibitor for dopamine, norepinephrine, and serotonin. T[13][14]his established pharmacology provides a strong rationale for using **1-(3-Bromobenzyl)piperazine** as a scaffold to develop novel CNS-active agents.

Derivatives can be synthesized and screened for activity at a variety of targets, including:

- G-Protein Coupled Receptors (GPCRs): Specifically, dopamine (D₂, D₃) and serotonin (5-HT_{1a}, 5-HT_{2a}, 5-HT₇) receptors are common targets for piperazine-containing drugs. *[15]
- Monoamine Transporters: Compounds can be designed to selectively inhibit the reuptake of dopamine (DAT), serotonin (SERT), or norepinephrine (NET). *[15]
- Enzyme Inhibition: The scaffold can be elaborated to target enzymes involved in neurotransmitter metabolism or other signaling pathways.

The ability to rapidly generate a library of analogs from **1-(3-Bromobenzyl)piperazine** and screen them in high-throughput assays is a cornerstone of modern lead discovery.

[2]***

Analytical Characterization

Unambiguous structural confirmation is critical. The following techniques are standard for the characterization of **1-(3-Bromobenzyl)piperazine** and its derivatives.

Technique	Expected Observations
¹ H NMR	- Aromatic protons on the bromophenyl ring (approx. 7.1-7.5 ppm).- A singlet for the benzylic CH ₂ protons (approx. 3.5 ppm).- Two multiplets (or broad singlets) for the eight piperazine CH ₂ protons (approx. 2.4-2.9 ppm).- A signal for the piperazine N-H proton (variable, can be broad).
¹³ C NMR	- Aromatic carbons (approx. 120-140 ppm), including the carbon attached to bromine (C-Br).- Benzylic CH ₂ carbon (approx. 62-64 ppm).- Piperazine CH ₂ carbons (approx. 45-55 ppm).
Mass Spec (EI)	- Molecular ion peak (M ⁺) at m/z 254/256 with a characteristic 1:1 isotopic pattern due to bromine.- Key fragment ions corresponding to the loss of the bromobenzyl group (m/z 169/171) and the formation of the piperazine fragment.
IR Spectroscopy	- N-H stretching (broad, ~3300 cm ⁻¹).- C-H stretching (aromatic and aliphatic, ~2800-3100 cm ⁻¹).- C=C aromatic stretching (~1600 cm ⁻¹).- C-N stretching (~1100-1300 cm ⁻¹).

Protocol: NMR Sample Preparation and Analysis

[16]1. Preparation: Accurately weigh 5-10 mg of the purified compound and dissolve it in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube. 2[16]. Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm). 3[16]. Acquisition: Place the sample in the NMR spectrometer. Perform locking and shimming to optimize magnetic field homogeneity. 4[16]. ¹H NMR: Acquire the proton spectrum using a standard single-pulse experiment. A sufficient number of scans should be used to achieve a good signal-to-noise ratio. 5[16]. ¹³C NMR: Acquire the carbon

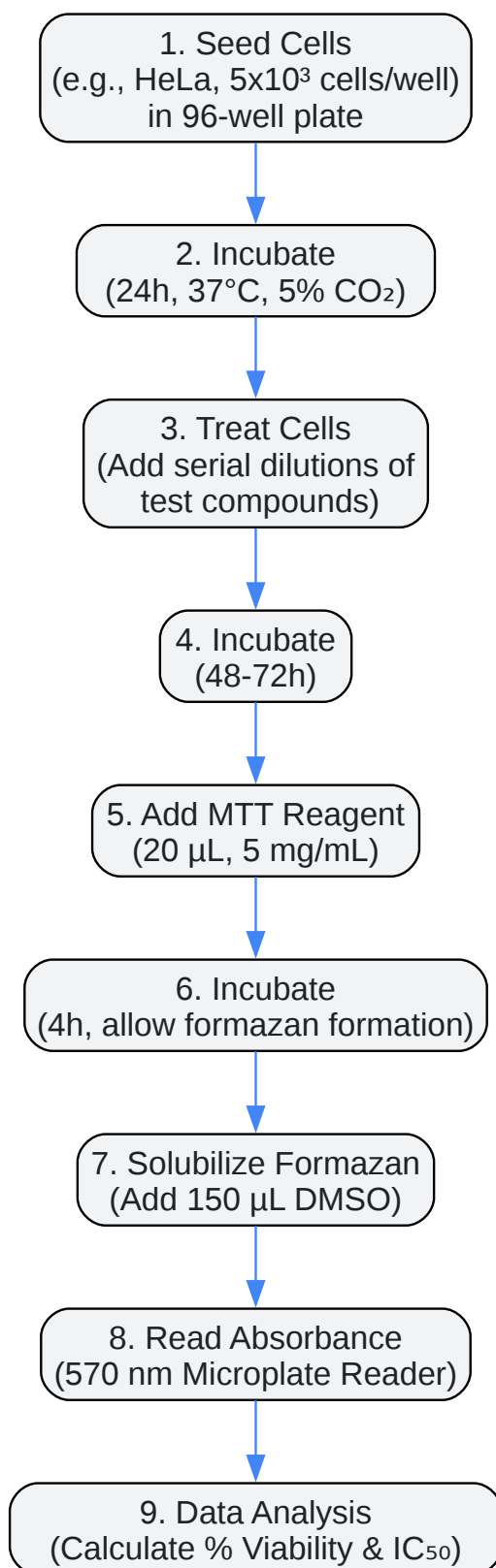
spectrum using a proton-decoupled pulse sequence. Due to the low natural abundance of ^{13}C , a significantly larger number of scans is required. 6[16]. Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired data. Calibrate the spectra using the TMS signal. Integrate the ^1H NMR signals to determine proton ratios.

[16]***

Application Protocol: In Vitro Cytotoxicity Screening (MTT Assay)

Once novel derivatives of **1-(3-Bromobenzyl)piperazine** are synthesized, a primary step is to assess their general cytotoxicity. The MTT assay is a colorimetric assay for measuring cellular metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.

[17]#### Diagram: MTT Assay Workflow



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Caption: Step-by-step experimental workflow for the MTT cell viability assay.

Detailed Protocol

[17][18]1. Cell Seeding: Plate a suitable cancer cell line (e.g., HeLa, PC-3) into a 96-well flat-bottom plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment. 2[17][18]. Compound Preparation: Prepare a stock solution of the test compound in DMSO. Perform serial dilutions in culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in the wells is non-toxic (typically <0.5%). 3. Treatment: Remove the old medium from the wells and add 100 μ L of medium containing the various concentrations of the test compounds. Include wells for vehicle control (DMSO only) and untreated control. 4. Incubation: Incubate the plate for the desired exposure time (e.g., 48 or 72 hours). 5[19]. MTT Addition: After incubation, add 20 μ L of sterile-filtered MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 2-4 hours at 37°C. Metabolically active cells will reduce the yellow MTT tetrazolium salt to purple formazan crystals. 6[17]. Solubilization: Carefully remove the medium from the wells. Add 150 μ L of DMSO to each well to dissolve the formazan crystals. Gently pipette to ensure complete dissolution. 7[17]. Measurement: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. 8[18]. Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration to determine the half-maximal inhibitory concentration (IC₅₀).

Safety and Handling

As a research chemical, **1-(3-Bromobenzyl)piperazine** and its analogs should be handled with appropriate care. While specific toxicity data is limited, information can be extrapolated from similar piperazine and brominated aromatic compounds.

- Hazard Classification: Likely classified as an irritant. May cause skin, eye, and respiratory irritation. *[4][5][20] GHS Precautionary Statements (General):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [4] * P264: Wash skin thoroughly after handling. [4] * P280: Wear protective gloves/protective clothing/eye protection/face protection. [4] * P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4][5] * P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. *[4][5] Personal Protective Equipment (PPE): Always use a chemical fume hood. Wear a lab coat, nitrile gloves, and

chemical safety goggles. *[21][22] Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.

[22]***

Conclusion

1-(3-Bromobenzyl)piperazine stands out as a high-value chemical intermediate for drug discovery and chemical biology. Its structure provides a robust and proven piperazine scaffold for engaging biological targets, while the strategically placed bromine atom opens a gateway to a vast and diverse chemical space through modern cross-coupling chemistry. This combination of features allows for the efficient construction of compound libraries for screening and facilitates deep exploration of structure-activity relationships. By understanding its synthesis, reactivity, and analytical profile, researchers can fully leverage the potential of this versatile building block in the pursuit of novel therapeutic agents.

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